

"avoiding etching of glassware by rubidium hydroxide solutions"

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Compound of Interest

Compound Name: Rubidium hydroxide hydrate

CAS No.: 12026-05-0

Cat. No.: B078429

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Technical Support Center: RbOH Handling & Containment

Topic: Avoiding Etching of Glassware by Rubidium Hydroxide Solutions

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Executive Summary

Rubidium Hydroxide (RbOH) is a strong alkali ($pK_b \sim -1.1$) that aggressively attacks the silicate network of standard laboratory glassware. While borosilicate glass is the gold standard for acidic applications, it is fundamentally incompatible with concentrated or heated RbOH solutions.

The Failure Mode: Prolonged exposure leads to the cleavage of siloxane bonds (

) by hydroxyl ions (

), resulting in:

- Physical Etching: Clouding, pitting, and eventual structural failure of the vessel.
- Chemical Contamination: Leaching of silicates () into your solution, compromising purity and interfering with analytical baselines or catalytic activity.

The Mechanism: Why RbOH "Eats" Glass

Understanding the causality to prevent the error.

Glass is a network of silicon dioxide (

).

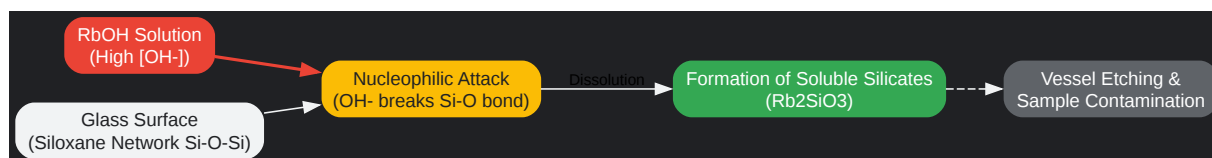
In the presence of high concentrations of hydroxide ions (

), the silica network undergoes nucleophilic attack. This is not a simple dissolution; it is a chemical reaction that destroys the vessel.

The Reaction Pathway:

Unlike acid corrosion, which forms a protective passivation layer on glass, alkali corrosion is linear and continuous. As the silicate surface dissolves, fresh glass is exposed to further attack. This process is exponentially accelerated by temperature and concentration.

Visualizing the Attack Vector



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Figure 1: The linear progression of alkali attack on silicate glass. Unlike acids, bases do not form a protective passivation layer.

Material Compatibility Matrix

Use this table to select the correct vessel for your experimental parameters.

Material Class	Specific Material	Compatibility Rating	Max Temp (RbOH)	Notes
Polymers	PTFE / PFA (Teflon)	Excellent	250°C	Gold Standard. Chemically inert to all concentrations.
Polymers	PP (Polypropylene)	Good	60°C	Ideal for storage. Can become brittle over years of exposure.
Polymers	HDPE	Good	50°C	Good for storage; lower thermal ceiling than PP.
Metals	Platinum (Pt)	Excellent	>1000°C	Used for high-temp fusions. Expensive.
Metals	Stainless Steel (316)	Fair/Good	80°C	Resistant, but trace Fe/Ni leaching possible in ultra-pure apps.
Glass	Borosilicate (Pyrex)	Poor	<25°C*	Only for brief transfers (<1 hr). Etching visible within hours at high pH.
Glass	Quartz (Fused Silica)	Poor	<25°C	Higher purity than borosilicate, but still susceptible to alkali attack.

Troubleshooting Guides

Scenario A: "My RbOH solution has turned cloudy/white."

Diagnosis: Silicate Contamination. If you stored RbOH in glass for >24 hours, the "cloudiness" is likely dissolved silica precipitating or reacting with atmospheric

to form carbonates/silicates.

Immediate Action:

- Stop: Do not use this solution for sensitive analytical work (e.g., voltammetry, catalysis). The silicate impurities will alter ionic strength and surface interactions.
- Filter: If the RbOH is expensive and must be salvaged for rough chemistry, filter through a 0.22 μm PES or PTFE membrane (not glass fiber!).
- Transfer: Immediately move the filtrate to a High-Density Polyethylene (HDPE) or Polypropylene (PP) bottle.

Scenario B: "I need to heat a reaction with RbOH to 100°C."

Diagnosis: Imminent Vessel Failure. Heating RbOH in glass exponentially increases the etch rate. A flask that survives weeks at room temperature may etch through in hours at 100°C.

Protocol:

- Switch Material: Use a PTFE (Teflon) round-bottom flask. These are commercially available and fit standard heating mantles.
- Alternative: If PTFE is unavailable, use a Stainless Steel 316 beaker (if trace metal leaching is acceptable).
- Never: Do not use a glass reflux setup. The hot condensate is also alkaline and will etch the condenser walls, potentially seizing ground-glass joints.

Scenario C: "The stopper is stuck on my RbOH bottle."

Diagnosis: "Frozen" Ground Glass Joint. Alkali hydroxide solutions that wick into the ground glass joint will etch the mating surfaces and then crystallize (forming carbonates upon air contact), effectively welding the joint shut.

Prevention:

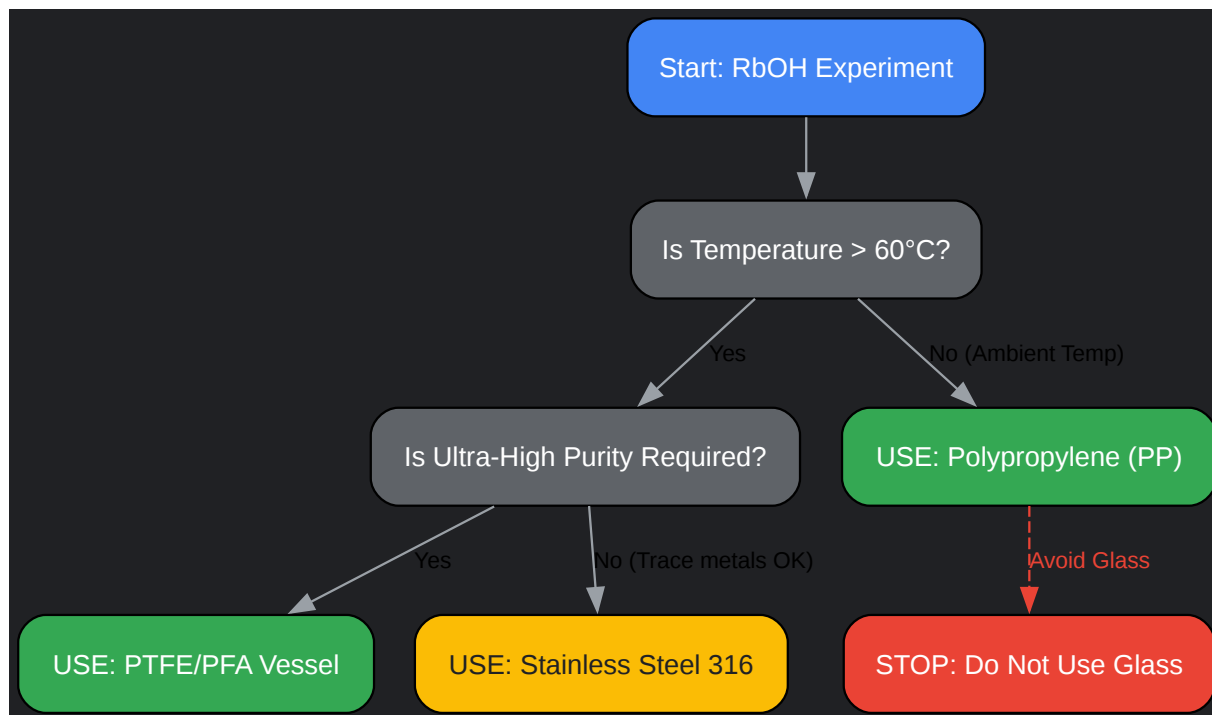
- Never use ground glass stoppers for alkali storage.
- Use PE/PP stoppers or Teflon sleeves if a glass vessel must be used temporarily.

Remediation (Attempt):

- Apply penetrating oil (if chemically compatible with your exterior seal).
- Gently warm the outer neck (expansion) while keeping the stopper cool.
- Warning: If the joint is etched, forcing it will shatter the glass. Discard the vessel if it cannot be opened easily.

Critical Workflows

Workflow 1: Decision Logic for Material Selection



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Figure 2: Material selection logic. Note that Glass is never the recommended endpoint for RbOH.

Workflow 2: Safe Transfer from Glass Ampoules

RbOH is often shipped in sealed glass ampoules under argon to prevent carbonate formation. You must transfer it immediately upon opening.

- Preparation:
 - Pre-weigh a dry Polypropylene (PP) volumetric flask or bottle.
 - Flush the PP vessel with Argon or Nitrogen gas.
- Opening:
 - Score and snap the glass ampoule.

- Dissolution/Transfer:
 - Do not add water directly to the ampoule (exothermic heat may shatter the already stressed glass).
 - Invert the solid RbOH into the PP vessel.
 - Wash the empty ampoule with degassed water into the PP vessel to recover residuals.
- Storage:
 - Seal the PP vessel immediately with Parafilm or a tight screw cap.
 - Label: "RbOH [Conc] in PP - Corrosive."

Frequently Asked Questions (FAQ)

Q: Can I use glass pipettes for RbOH? A: Yes, but only for immediate transfer. Do not leave the pipette in the solution. Rinse the pipette immediately after use to prevent the tip from etching or clogging with carbonates. Disposable plastic pipettes are preferred.

Q: Does "Borosilicate 3.3" resist RbOH better than soda-lime glass? A: Marginally, but effectively no. While borosilicate is mechanically stronger and heat resistant, the silica network is still vulnerable to hydroxyl attack. The difference in etch rate is not significant enough to justify using it for storage.

Q: I have a fused silica (Quartz) cuvette. Can I measure RbOH UV-Vis? A: Only if the exposure is <5 minutes and the solution is dilute (<0.1 M). Rinse immediately with water and then dilute acid (0.1 M HCl) to neutralize surface hydroxyls. Prolonged exposure will alter the optical path length of the cuvette.

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Sources

- [1. Rubidium hydroxide - Sciencemadness Wiki \[sciencemadness.org\]](#)
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